

solubility of 4-(Diethoxymethyl)benzaldehyde in organic solvents

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Compound of Interest

Compound Name: **4-(Diethoxymethyl)benzaldehyde**

Cat. No.: **B1630343**

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An In-depth Technical Guide to the Solubility of **4-(Diethoxymethyl)benzaldehyde** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-(Diethoxymethyl)benzaldehyde, also known as terephthalaldehyde mono(diethyl acetal), is a versatile intermediate in organic synthesis, particularly valuable in the pharmaceutical and specialty chemical industries.^[1] Its dual functionality, featuring a protected aldehyde and an aromatic ring, allows for selective chemical transformations.^[1] A thorough understanding of its solubility in various organic solvents is critical for its effective use in reaction media, purification processes, and formulation development. This guide provides a comprehensive overview of the known solubility characteristics of **4-(Diethoxymethyl)benzaldehyde**, outlines a detailed experimental protocol for quantitative solubility determination, and presents a logical workflow for this process.

Physicochemical Properties of 4-(Diethoxymethyl)benzaldehyde

A summary of the key physicochemical properties of **4-(Diethoxymethyl)benzaldehyde** is presented in Table 1.

Table 1: Physicochemical Properties of **4-(Diethoxymethyl)benzaldehyde**

Property	Value	Reference(s)
CAS Number	81172-89-6	[2] [3]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	[2] [4]
Appearance	Clear, colorless to light/deep yellow liquid	[1] [5]
Density	1.047 g/mL at 25 °C	[2] [3]
Boiling Point	89-93 °C at 7 mmHg	[5]
Refractive Index	n _{20/D} 1.506	[2] [3]

Solubility Profile

Quantitative Solubility Data

An extensive search of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data (e.g., in g/100 mL, molarity, or molality) for **4-(Diethoxymethyl)benzaldehyde** in a broad range of organic solvents. This lack of published data necessitates that researchers determine solubility experimentally for specific solvent systems and conditions relevant to their work.

Qualitative Solubility Data

Qualitative solubility information has been compiled from various chemical supplier technical data sheets. This information is summarized in Table 2. The compound is generally described as soluble in common organic solvents and is known to be sensitive to air and decomposes in water.[\[5\]](#)[\[6\]](#)

Table 2: Qualitative Solubility of **4-(Diethoxymethyl)benzaldehyde**

Solvent Class	Specific Solvents	Solubility	Reference(s)
Water	Water	Decomposes, Insoluble	[5][6]
Alcohols	Alcohol (general term)	Soluble	[5][6]
Chlorinated Solvents	Chlorinated Solvents (general term)	Soluble	[5][6]
Aromatic Hydrocarbons	Toluene	Soluble	[5][6]
Ethers	Ether (general term)	Soluble	[7]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The following protocol describes a reliable and widely used method for determining the solubility of a liquid solute, such as **4-(Diethoxymethyl)benzaldehyde**, in an organic solvent. This method is adapted from the principles of the OECD Guideline 105 for testing of chemicals and general laboratory practices.[1][2][8][9][10]

Objective: To determine the saturation mass concentration (solubility) of **4-(Diethoxymethyl)benzaldehyde** in a selected organic solvent at a specific temperature.

Materials:

- **4-(Diethoxymethyl)benzaldehyde** (purity $\geq 97\%$)
- Selected organic solvent(s) (analytical grade)
- Glass vials or flasks with airtight screw caps
- Thermostatically controlled shaker or water bath
- Analytical balance (± 0.1 mg accuracy)
- Syringes and syringe filters (0.22 μm , solvent-compatible)

- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or UV-Vis Spectrophotometer)

Procedure:

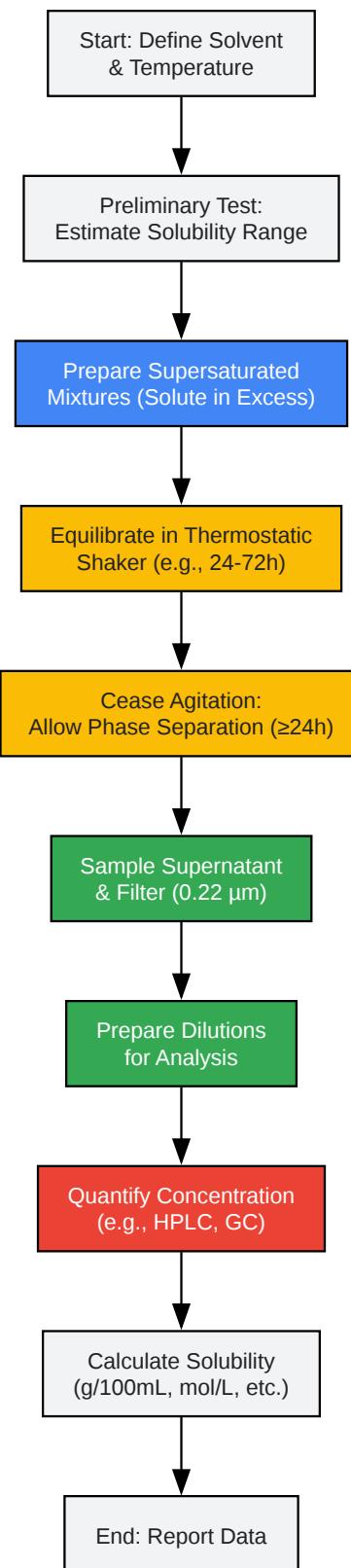
- Preparation of Solvent: Ensure the selected organic solvent is of high purity and, if necessary, degassed to prevent bubble formation.
- Preliminary Test: To estimate the approximate solubility, add small, incremental amounts of **4-(Diethoxymethyl)benzaldehyde** to a known volume of the solvent at the desired temperature. Observe the point at which the liquid no longer fully dissolves, forming a separate phase or persistent cloudiness. This helps determine the appropriate solute-to-solvent ratio for the definitive test.
- Equilibration:
 - In several separate flasks, add an excess amount of **4-(Diethoxymethyl)benzaldehyde** (as determined from the preliminary test) to a precisely known volume or weight of the solvent. An excess is crucial to ensure saturation is achieved.
 - Securely cap the flasks to prevent solvent evaporation.
 - Place the flasks in a thermostatic shaker or water bath set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the mixtures for a sufficient period to ensure equilibrium is reached. A common starting point is 24 to 48 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the solute in the solvent has reached a plateau, indicating equilibrium.
- Sample Collection and Preparation:
 - Once equilibrium is established, cease agitation and allow the flasks to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow for phase separation.

- Carefully withdraw a sample from the clear, supernatant solvent phase using a syringe.
- Immediately filter the sample through a solvent-compatible 0.22 μm syringe filter into a clean, pre-weighed container to remove any undissolved micro-droplets.
- Accurately weigh the filtered saturated solution.

- Quantification:
 - Dilute the filtered saturated solution with a known volume of fresh solvent to a concentration that falls within the linear range of the chosen analytical method.
 - Analyze the diluted sample using a pre-calibrated analytical instrument (e.g., HPLC-UV, GC-FID) to determine the concentration of **4-(Diethoxymethyl)benzaldehyde**.
- Calculation:
 - Calculate the mass of the solute in the weighed, filtered saturated solution based on the analytical results and the dilution factor.
 - The solubility can then be expressed in various units, such as:
 - g / 100 g of solvent: $(\text{mass of solute} / \text{mass of solvent}) * 100$
 - g / 100 mL of solvent: $(\text{mass of solute} / \text{volume of solvent}) * 100$
 - Molarity (mol/L): $\text{moles of solute} / \text{liters of solution}$

Visualizing the Experimental Workflow

The logical flow of the shake-flask method for solubility determination is illustrated in the diagram below.

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